

Solubility Profile of Maltotetraitol in Common Laboratory Solvents: A Technical Guide

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Compound of Interest

Compound Name: Maltotetraitol

Cat. No.: B1588601

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This technical guide provides a comprehensive overview of the solubility of **maltotetraitol**, a tetrasaccharide sugar alcohol, in common laboratory solvents. Due to the limited availability of specific quantitative solubility data for **maltotetraitol** in public literature, this document synthesizes qualitative information, presents quantitative data for structurally related compounds, and outlines detailed experimental protocols for determining solubility.

Introduction to Maltotetraitol

Maltotetraitol ($C_{24}H_{44}O_{21}$) is a polyhydric sugar alcohol derived from the hydrogenation of maltotetraose. Like other sugar alcohols, it is a white, water-soluble solid characterized by multiple hydroxyl (-OH) groups, which contribute significantly to its physical properties.^[1] These hydroxyl groups allow for extensive hydrogen bonding, making **maltotetraitol** highly soluble in polar solvents, particularly water.^[2] It is utilized in the food industry as a low-calorie sweetener and in pharmaceuticals as an excipient.^[2] Understanding its solubility is critical for formulation development, dosage form design, and various research applications.

Solubility Data

Direct quantitative solubility data for **maltotetraitol** is not readily available. However, its solubility characteristics can be inferred from its structure and from data on its parent oligosaccharide, maltotetraose, and other related sugar alcohols. Sugar alcohols are typically highly soluble in water, with decreasing solubility in less polar solvents like alcohols.

Qualitative Solubility of Maltotetraitol

Maltotetraitol is described as being highly soluble in water due to its multiple hydroxyl groups, which readily form hydrogen bonds.^[2]

Quantitative Solubility of Structurally Related Compounds

To provide a quantitative reference, the table below summarizes the solubility of maltotetraose and maltotriose, the parent oligosaccharides of **maltotetraitol** and maltotriitol, respectively.

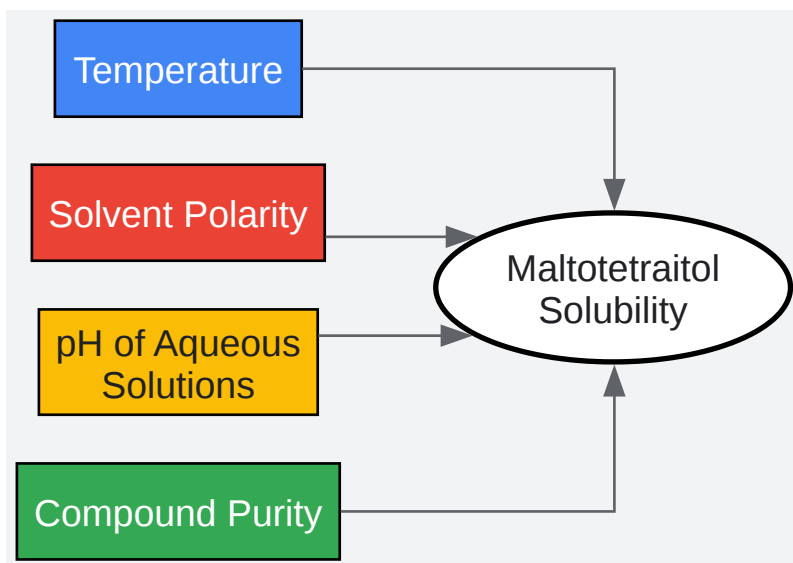
Maltotetraitol is the reduced (hydrogenated) form of maltotetraose. This structural similarity suggests their solubility profiles in various solvents will be comparable.

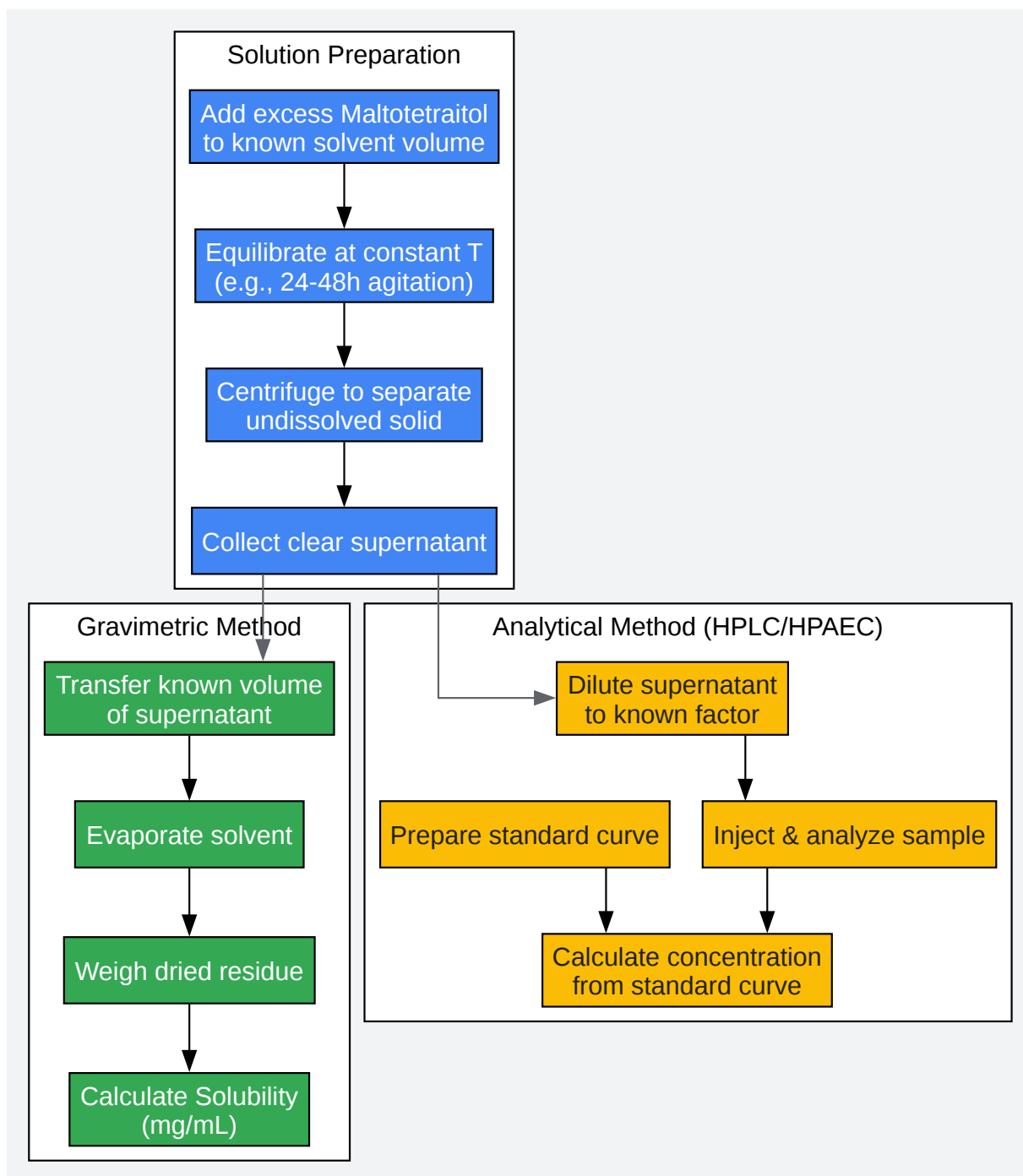
Compound	Solvent	Temperature	Solubility (approx.)
Maltotetraose	DMSO	Not Specified	~20 mg/mL
Dimethylformamide	Not Specified	~20 mg/mL	
DMSO	Not Specified	100 mg/mL	
PBS (pH 7.2)	Not Specified	~2 mg/mL	
Maltotriose	DMSO	Not Specified	~15 mg/mL
Dimethylformamide	Not Specified	~20 mg/mL	
PBS (pH 7.2)	Not Specified	~3 mg/mL	
Maltitol	Water	10-90 °C	Highly soluble
Ethanol/Water Mixtures	30-55 °C	Highly dependent on water content; decreases as ethanol increases	
Methanol/Water Mixtures	Not Specified	Decreases as methanol increases	

Note: The data presented is for structurally similar compounds and should be used as an estimation for **maltotetraitol**. Experimental verification is highly recommended.

Factors Influencing Solubility

The solubility of **maltotetraitol** is governed by several key factors, which are essential to consider during experimental design and formulation.





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References

- 1. Sugar alcohol - Wikipedia [en.wikipedia.org]
- 2. Buy Maltotetraitol (EVT-337987) | 66767-99-5 [evitachem.com]
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